

Application of Isobutylcitral in Insect Repellent Studies: Information Not Available

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Compound of Interest

Compound Name: *Isobutylcitral*

Cat. No.: *B15466157*

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Extensive research has revealed a significant lack of scientific literature and data regarding the application of **isobutylcitral** as an insect repellent. Searches of scholarly databases and scientific publications did not yield any studies evaluating its efficacy, mechanism of action, or application in insect repellent formulations. Chemical property databases indicate that **isobutylcitral** is not commonly utilized in fragrance or flavor applications, which are often related to the development of repellents.

Therefore, the creation of detailed Application Notes and Protocols, as requested, is not possible due to the absence of foundational research on this specific compound in the field of insect repellency.

Alternative Compound: Citral

While information on **isobutylcitral** is unavailable, a closely related and well-studied compound, citral, is a known component of several essential oils with demonstrated insect repellent properties. Citral is a key active constituent in plants like lemongrass (*Cymbopogon citratus*), which has a long history of use as a natural insect repellent.^{[1][2][3]}

Should research on a related compound be of interest, a comprehensive report on the application of citral in insect repellent studies can be provided. This would include:

- Quantitative Data Summary: Tables detailing the repellent efficacy of citral and essential oils containing citral against various insect species.

- Experimental Protocols: Detailed methodologies for assays used to evaluate the repellency of citral, such as arm-in-cage tests and membrane feeding assays.[1]
- Mechanism of Action: Information on the proposed olfactory pathways and receptor interactions through which citral exerts its repellent effects on insects.[4][5][6][7]
- Visualizations: Diagrams of experimental workflows and potential signaling pathways involved in citral-based insect repellency.

Please advise if you would like to proceed with a detailed report on citral as an alternative.

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References

- 1. Study of the Repellent Activity of 60 Essential Oils and Their Main Constituents against *Aedes albopictus*, and Nano-Formulation Development - PMC [pmc.ncbi.nlm.nih.gov]
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